

Zatosetron Maleate: A Technical Guide to Synthesis and Chemical Structure

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Compound of Interest		
Compound Name:	Zatosetron maleate	
Cat. No.:	B1682405	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis, chemical structure, and mechanism of action of **zatosetron maleate**. The information is curated for professionals in the fields of pharmaceutical research and drug development, presenting detailed experimental protocols, quantitative data, and visual representations of key pathways.

Chemical Structure and Properties

Zatosetron is a potent and selective 5-HT3 receptor antagonist.[1] Its chemical structure is characterized by a substituted benzofuran-7-carboxamide moiety linked to an endotropanamine group. The maleate salt form enhances its stability and bioavailability.

IUPAC Name: endo-5-chloro-2,3-dihydro-2,2-dimethyl-N-(8-methyl-8-azabicyclo[3.2.1]oct-3-yl)-7-benzofurancarboxamide (Z)-2-butenedioate[1]

Chemical Formula: C19H25ClN2O2 · C4H4O4

Molecular Weight: 464.95 g/mol



Property	Value	Reference
CAS Number	123482-23-5 (maleate salt)	[2]
Melting Point	Not explicitly available in search results.	
Solubility	Not explicitly available in search results.	

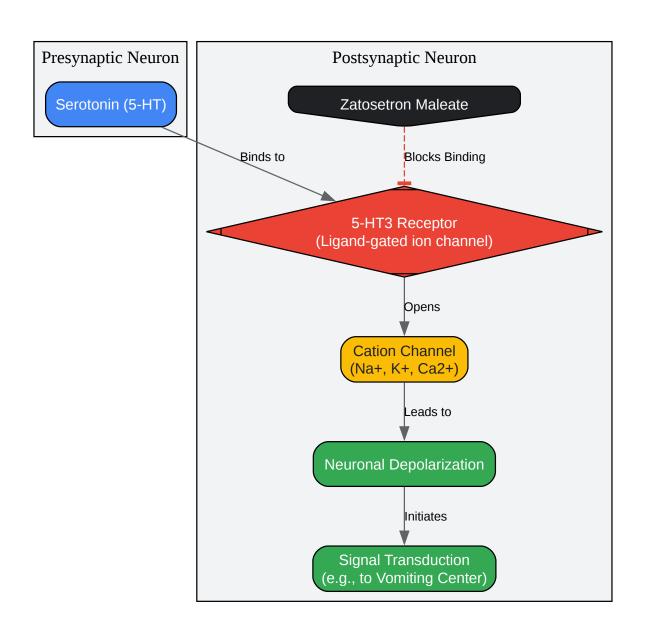
Synthesis of Zatosetron Maleate

The synthesis of **zatosetron maleate** is a multi-step process commencing from commercially available starting materials. The key intermediates are 5-chloro-2,3-dihydro-2,2-dimethylbenzofuran-7-carboxylic acid and endo-3-aminotropane. Several synthetic routes have been reported, with a common pathway involving the initial, separate synthesis of these two key fragments followed by their coupling and final salt formation.

Synthesis Pathway Overview









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References

- 1. Zatosetron, a potent, selective, and long-acting 5HT3 receptor antagonist: synthesis and structure-activity relationships PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Zatosetron PubChem [pubchem.ncbi.nlm.nih.gov]
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